

2-Acetylcyclopentanone: A Technical Overview

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Compound of Interest

Compound Name: 2-Acetylcyclopentanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **2-acetylcyclopentanone**, a versatile building block in organic synthesis. Its unique structural features make it a valuable precursor for the synthesis of a wide range of heterocyclic compounds and other complex molecular architectures relevant to drug discovery and development.

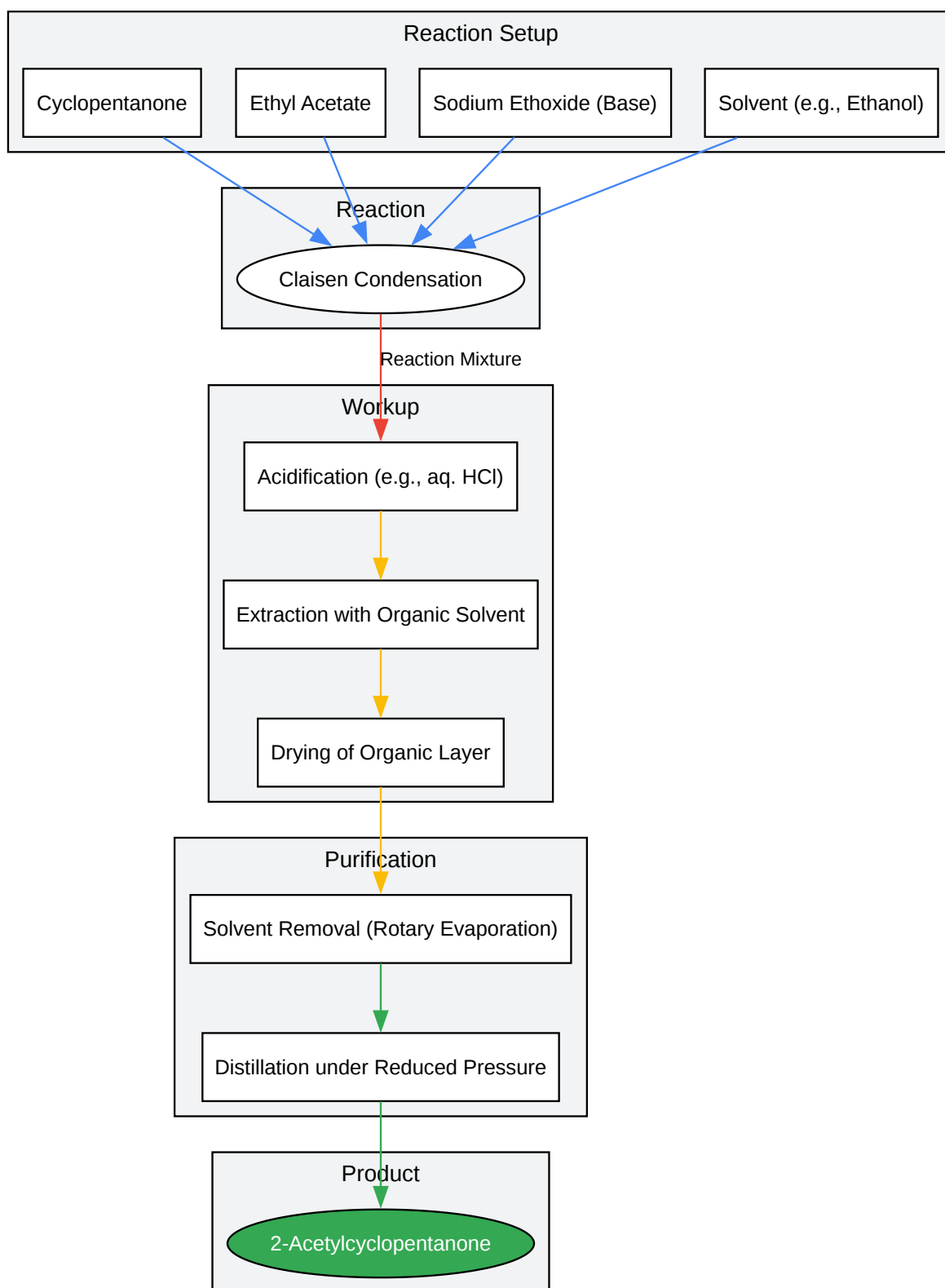
Physicochemical Properties of 2-Acetylcyclopentanone

The following table summarizes the key quantitative data for **2-acetylcyclopentanone**.

Property	Value	Source
Molecular Weight	126.15 g/mol	[1][2][3][4]
Molecular Formula	C ₇ H ₁₀ O ₂	[1][2][3][5][6]
CAS Number	1670-46-8	[1][2]
Density	1.043 g/mL at 25 °C	[3]
Boiling Point	72-75 °C at 8 mmHg	[3][6]
Melting Point	60-70 °C	[3][6]
Flash Point	163 °F (72.8 °C)	[3]
Refractive Index	n ₂₀ /D 1.489	[3]

Synthesis of 2-Acetylcyclopentanone: A Conceptual Workflow

The synthesis of **2-acetylcyclopentanone** can be achieved through various synthetic routes. A common and illustrative method is the Claisen condensation of cyclopentanone with an acetylating agent, such as ethyl acetate, followed by decarboxylation. The following diagram outlines a conceptual workflow for this process.



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Caption: Conceptual workflow for the synthesis of **2-acetylcyclopentanone**.

Experimental Protocol: Synthesis of 2-Acetylcyclopentanone via Claisen Condensation

The following provides a generalized experimental protocol for the synthesis of **2-acetylcyclopentanone**. Researchers should adapt this procedure based on specific laboratory conditions and safety protocols.

Materials:

- Cyclopentanone
- Ethyl acetate
- Sodium ethoxide
- Anhydrous ethanol
- Hydrochloric acid (aqueous solution)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Drying agent (e.g., anhydrous magnesium sulfate or sodium sulfate)

Procedure:

- **Reaction Setup:** A solution of sodium ethoxide in anhydrous ethanol is prepared in a round-bottom flask equipped with a reflux condenser and a dropping funnel, under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reactants:** A mixture of cyclopentanone and ethyl acetate is added dropwise to the sodium ethoxide solution with stirring.
- **Reaction:** The reaction mixture is heated to reflux for a specified period to drive the Claisen condensation to completion.
- **Workup - Acidification:** After cooling to room temperature, the reaction mixture is carefully acidified with a dilute aqueous solution of hydrochloric acid.

- **Workup - Extraction:** The resulting aqueous mixture is transferred to a separatory funnel, and the product is extracted with an appropriate organic solvent. The organic layers are combined.
- **Workup - Drying:** The combined organic extracts are washed with brine and dried over an anhydrous drying agent.
- **Purification - Solvent Removal:** The drying agent is removed by filtration, and the solvent is removed from the filtrate using a rotary evaporator.
- **Purification - Distillation:** The crude product is purified by distillation under reduced pressure to yield pure **2-acetylcyclopentanone**.

Note: This is a conceptual protocol. For detailed experimental procedures, including specific quantities, reaction times, and temperatures, please refer to peer-reviewed chemical literature.

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- To cite this document: BenchChem. [2-Acetylcyclopentanone: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155173#2-acetylcyclopentanone-molecular-weight]

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